

A Technical Guide to N,N-Dimethylpivalamide: Synthesis and Physicochemical Characterization

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Compound of Interest

Compound Name: *N,N-Dimethylpivalamide*

CAS No.: 24331-71-3

Cat. No.: B1295279

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N,N-Dimethylpivalamide**, a tertiary amide of significant interest in synthetic organic chemistry. This document details the compound's chemical identity, including its IUPAC name and CAS number, and summarizes its key physicochemical properties. A detailed, robust, and reproducible experimental protocol for the synthesis of **N,N-Dimethylpivalamide** via the acylation of dimethylamine with pivaloyl chloride is presented. Furthermore, a logical workflow for the synthesis and purification process is provided as a visual diagram. This guide is intended to serve as a valuable resource for researchers and professionals in organic synthesis and drug development, offering foundational data and methodologies for the use of this compound.

Chemical Identity

- IUPAC Name: N,N,2,2-Tetramethylpropanamide[1]

- CAS Number: 24331-71-3[1]
- Other Names: **N,N-Dimethylpivalamide**, N,N,2,2-Tetramethylpropionamide, 2,2-Dimethylpropionic acid dimethylamide[1]
- Molecular Formula: C₇H₁₅NO[1]
- Molecular Weight: 129.20 g/mol [1]

Physicochemical and Thermochemical Properties

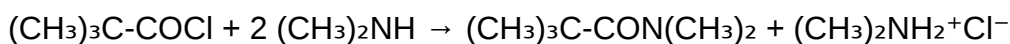
The following table summarizes key quantitative data for **N,N-Dimethylpivalamide**, providing a reference for its physical and energetic characteristics.

Property	Value	Units	Reference
Enthalpy of Formation (Solid, ΔfH°solid)	-341.2 ± 2.1	kJ/mol	[1]
Enthalpy of Combustion (Solid, ΔcH°solid)	-4557.1 ± 1.9	kJ/mol	[1]

Experimental Protocol: Synthesis of N,N-Dimethylpivalamide

This section details a standard and efficient laboratory procedure for the synthesis of **N,N-Dimethylpivalamide**. The method is based on the nucleophilic acyl substitution of pivaloyl chloride with dimethylamine.

Reaction Scheme:



Materials:

- Pivaloyl chloride (1.0 eq)

- Dimethylamine (2.1 eq, typically as a solution in THF or as a gas)
- Anhydrous Dichloromethane (DCM)
- Triethylamine (optional, as a scavenger base if using dimethylamine hydrochloride)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, dropping funnel, ice bath, separatory funnel, rotary evaporator.

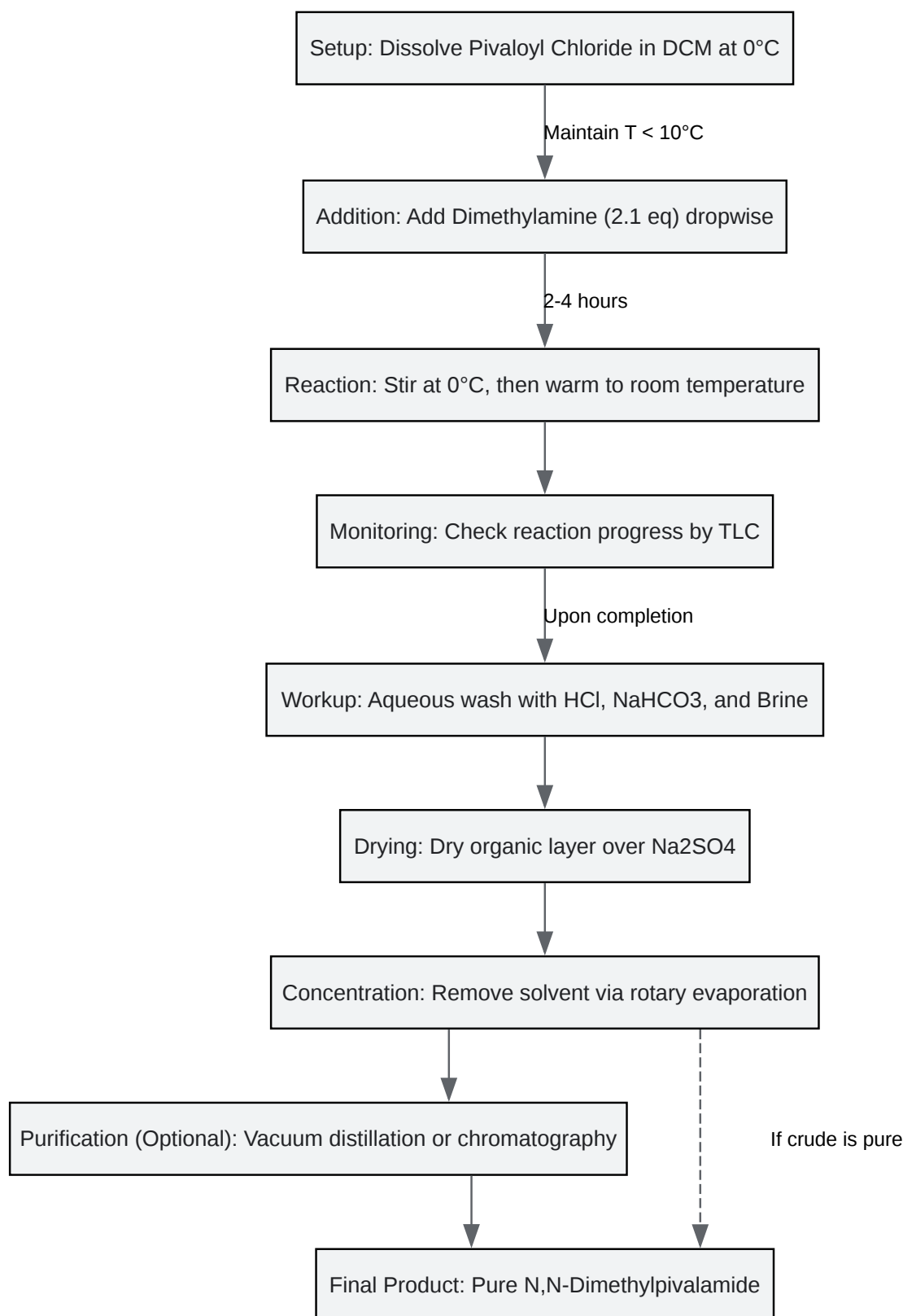
Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve pivaloyl chloride (1.0 eq) in anhydrous dichloromethane (DCM). Cool the solution to 0 °C using an ice bath.
- **Addition of Amine:** Slowly add a solution of dimethylamine (2.1 eq) in an appropriate solvent (e.g., THF or DCM) to the stirred pivaloyl chloride solution. The addition should be done dropwise to control the exothermic reaction and maintain the temperature below 5-10 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to stir at 0 °C for an additional 30 minutes, then warm to room temperature and continue stirring for 2-4 hours.
- **Monitoring:** The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) to confirm the consumption of the starting material, pivaloyl chloride.
- **Workup:**
 - Quench the reaction by adding water or 1 M HCl.

- Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl (to remove excess dimethylamine), saturated NaHCO_3 solution (to neutralize any remaining acid), and brine.
- Separate the organic layer and dry it over anhydrous MgSO_4 or Na_2SO_4 .
- Purification:
 - Filter the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to yield the crude product.
 - If necessary, the crude **N,N-Dimethylpivalamide** can be further purified by vacuum distillation or column chromatography on silica gel.

Synthesis and Purification Workflow

The following diagram illustrates the logical flow of the experimental procedure for synthesizing and purifying **N,N-Dimethylpivalamide**.



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Caption: Experimental workflow for the synthesis and purification of **N,N-Dimethylpivalamide**.

Biological Context and Applications

While **N,N-Dimethylpivalamide** is a common building block in organic synthesis, there is limited publicly available information on its specific biological activities or its role in signaling pathways. Its sterically hindered tertiary amide structure makes it a stable functional group, often used as a directing group or a non-reactive placeholder in the synthesis of more complex molecules. Researchers in drug development may utilize this moiety to modulate the physicochemical properties, such as solubility and metabolic stability, of a lead compound. Further screening and toxicological studies would be required to ascertain its pharmacological profile.

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References

- 1. N,N-Dimethylpivalamide [webbook.nist.gov]
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